

# Viscosity and Conductivity of Pure Ethylammonium Nitrate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Ethanolammonium nitrate*

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This technical guide provides a comprehensive overview of the viscosity and electrical conductivity of pure ethylammonium nitrate (EAN), a pioneering room-temperature ionic liquid. This document collates quantitative data, details experimental protocols for its characterization, and explores the fundamental physicochemical principles governing its transport properties.

## Introduction

Ethylammonium nitrate ( $[\text{CH}_3\text{CH}_2\text{NH}_3]^+[\text{NO}_3]^-$ ), first synthesized by Paul Walden in 1914, holds the distinction of being one of the earliest reported room-temperature ionic liquids. Its unique properties, including low volatility, high thermal stability, and significant ionic conductivity, have rendered it a subject of intense scientific scrutiny and a versatile medium for a range of applications, from electrochemistry to protein crystallization. A thorough understanding of its transport properties, namely viscosity and conductivity, is paramount for its effective utilization in these fields. This guide aims to provide a detailed technical resource on these critical parameters.

# Physicochemical Properties of Ethylammonium Nitrate

EAN is a protic ionic liquid formed through the neutralization reaction of ethylamine with nitric acid. It exists as a colorless to slightly yellowish, odorless liquid at room temperature, with a melting point of 12 °C. The ethylammonium cation possesses three acidic protons on the ammonium group, capable of forming extensive hydrogen-bonding networks, a feature that significantly influences its physical properties.

## Quantitative Data: Viscosity and Conductivity

The viscosity and conductivity of pure EAN are highly dependent on temperature. As temperature increases, thermal energy overcomes the intermolecular forces, leading to a decrease in viscosity and a concurrent increase in ionic mobility and, therefore, conductivity. The relationship between these two transport properties is often explored through the Walden plot, which provides insights into the ionicity of the liquid.

### Viscosity of Pure Ethylammonium Nitrate

The following table summarizes the dynamic viscosity of pure EAN at various temperatures as reported in the scientific literature.

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s or cP)	Reference
20	293.15	39.8	
25	298.15	28.0, 36.5	,
30	303.15	22.8	
40	313.15	15.8	

### Electrical Conductivity of Pure Ethylammonium Nitrate

The following table presents the electrical conductivity of pure EAN at various temperatures.

Temperature (°C)	Temperature (K)	Electrical Conductivity (mS/cm)	Reference
20	293.15	20.28	
25	298.15	~20, 25.4	,

## Experimental Protocols

Accurate measurement of the viscosity and conductivity of ionic liquids requires meticulous experimental procedures, particularly concerning sample purity and environmental control.

## Synthesis and Purification of Ethylammonium Nitrate

High-purity EAN is crucial for obtaining reliable physicochemical data, as impurities such as water and halide ions can significantly affect viscosity and conductivity.

Materials:

- Ethylamine solution (e.g., 70% in water)
- Concentrated nitric acid (e.g., 70%)
- Deionized water
- Rotary evaporator
- Schlenk line or high-vacuum pump

Procedure:

- Neutralization: In a flask cooled in an ice bath, slowly add concentrated nitric acid dropwise to a stirred aqueous solution of ethylamine. The reaction is exothermic and should be controlled to prevent excessive temperature increases. The addition is continued until the solution reaches a neutral pH.

- **Water Removal:** The bulk of the water is removed from the resulting solution using a rotary evaporator at a temperature of approximately 60-70 °C.
- **High-Vacuum Drying:** The sample is then transferred to a Schlenk flask and dried under high vacuum (e.g., <0.1 mbar) for an extended period (e.g., 48-72 hours) at a moderately elevated temperature (e.g., 50-60 °C) to remove residual water.
- **Purity Verification:** The water content of the final product should be determined using Karl Fischer titration to ensure it is below an acceptable threshold (e.g., <100 ppm). Halide content can be checked using silver nitrate solution.

## Viscosity Measurement

A rotational viscometer is a suitable instrument for determining the dynamic viscosity of ionic liquids over a range of temperatures.

Apparatus:

- Rotational viscometer (e.g., Brookfield or Anton Paar)
- Temperature-controlled sample cell or water bath
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- **Calibration:** Calibrate the viscometer using standard viscosity fluids of known values at the desired measurement temperatures.
- **Sample Loading:** Introduce a known volume of the purified EAN into the sample cell. To prevent moisture absorption, this should be done in a controlled atmosphere (e.g., a glovebox or under a stream of inert gas).
- **Temperature Equilibration:** Allow the sample to thermally equilibrate at the target temperature for a sufficient period (e.g., 15-20 minutes) to ensure a uniform temperature throughout the sample.

- **Measurement:** Perform the viscosity measurement according to the instrument's operating instructions. It is advisable to measure at multiple shear rates to check for Newtonian behavior.
- **Temperature Sweep:** Repeat the measurement at different temperatures, allowing for equilibration at each new setpoint.

## Conductivity Measurement

A four-electrode conductivity cell is often preferred for ionic liquids to minimize electrode polarization effects.

Apparatus:

- Conductivity meter with a four-electrode conductivity probe
- Temperature-controlled water bath or sample holder
- Inert atmosphere glovebox or sealed measurement cell

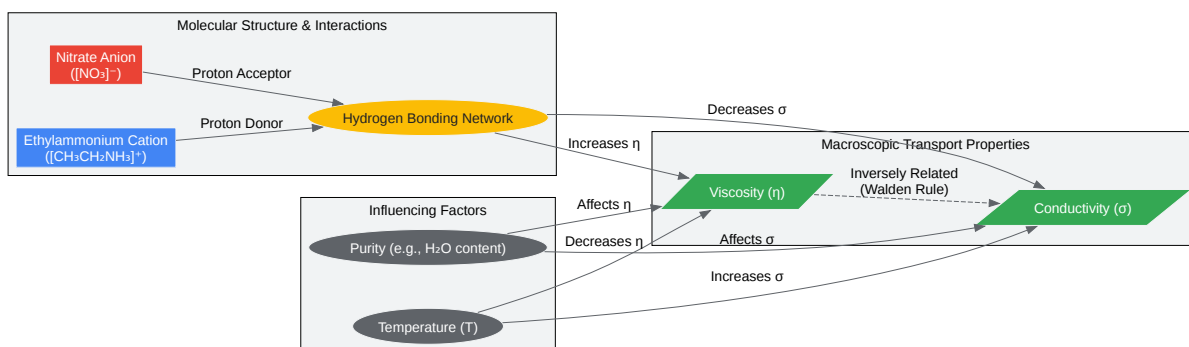
Procedure:

- **Cell Constant Determination:** Calibrate the conductivity cell using standard potassium chloride (KCl) solutions of known concentrations and conductivities at the desired measurement temperatures to determine the cell constant.
- **Sample Handling:** Handle the purified EAN under an inert atmosphere to prevent water uptake, which significantly impacts conductivity.
- **Measurement:** Immerse the conductivity probe into the EAN sample, ensuring the electrodes are fully submerged.
- **Thermal Equilibration:** Allow the sample to reach thermal equilibrium at the desired temperature.
- **Data Acquisition:** Record the conductivity reading from the meter.

- Temperature Dependence: Measure the conductivity across a range of temperatures, ensuring the sample equilibrates at each temperature before recording the value.

## Theoretical Framework and Intermolecular Interactions

The transport properties of EAN are intrinsically linked to its molecular structure and the extensive hydrogen-bonding network that exists between the ethylammonium cations and nitrate anions.



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Caption: Relationship between EAN's structure, interactions, and transport properties.

The diagram above illustrates the key relationships governing the viscosity and conductivity of EAN. The formation of a strong, three-dimensional hydrogen-bonding network between the

proton-donating ammonium group of the cation and the proton-accepting nitrate anion is a dominant factor. This network restricts the free movement of ions, thereby increasing viscosity and decreasing conductivity.

Temperature plays a critical role by providing the thermal energy necessary to disrupt these hydrogen bonds, leading to a more fluid medium with enhanced ionic mobility. The purity of the EAN is also paramount, as the presence of water can significantly alter the hydrogen-bonding network and, consequently, the transport properties.

The inverse relationship between viscosity and conductivity is a fundamental concept for ionic liquids and is often evaluated using the Walden rule, which relates the molar conductivity to the fluidity (the inverse of viscosity). Deviations from the ideal Walden behavior can provide insights into the degree of ion association and the overall "ionicity" of the ionic liquid.

## Conclusion

The viscosity and conductivity of pure ethylammonium nitrate are critical parameters that dictate its performance in various applications. This guide has provided a consolidated source of quantitative data, detailed experimental protocols for their measurement, and a theoretical framework for understanding these properties. For researchers and professionals working with EAN, a firm grasp of these concepts is essential for optimizing experimental conditions and advancing the development of novel technologies based on this important ionic liquid.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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